

# Fenazaquin Degradation & Soil Properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Fenazaquin

CAS No.: 120928-09-8

Cat. No.: S527855

Get Quote

Although the search results do not contain a study that isolates the effect of pH on **fenazaquin**, one investigation examined its degradation in parallel with other pesticides, providing indirect insights.

**Table 1: Degradation Characteristics of Fenazaquin and Other Pesticides in Soil**

Pesticide	Degradation Rate Constant (k, day <sup>-1</sup> ) Correlation	Half-Life (DT50, days) Correlation	Key Influencing Soil Properties
<b>Fenazaquin</b> [1]	Information not available in the context of property correlation.	28.9 - 32.0 days (observed half-life).	Information not available.

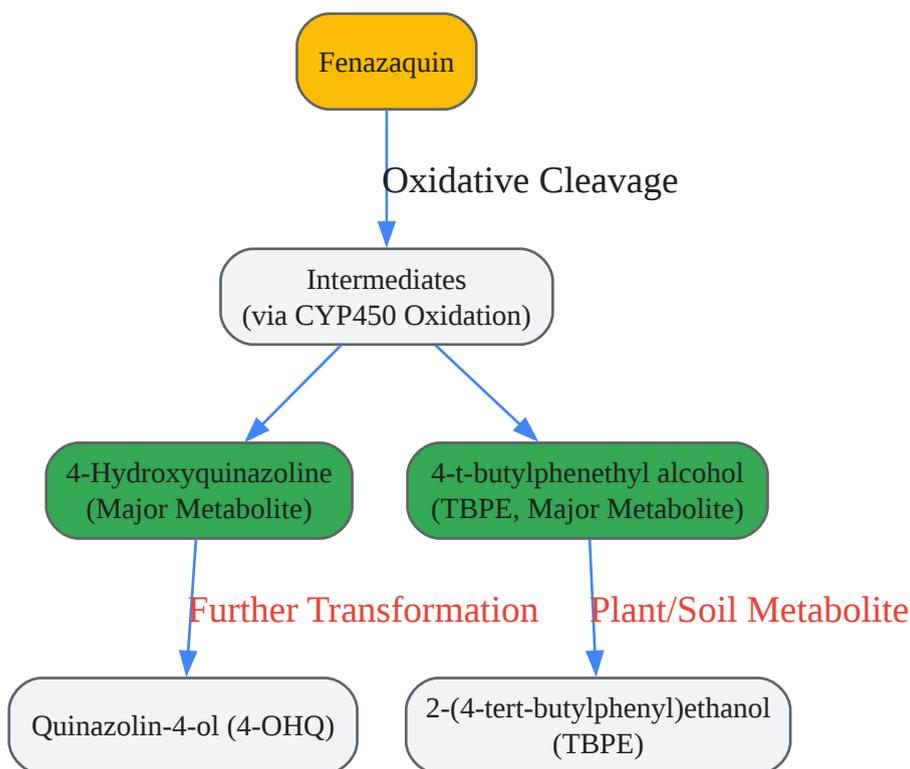
| **Glyphosate, 2,4-D, Chlorothalonil, Dimethoate** [2] | **Inversely** proportional to Soil Organic Carbon (OC), silt, clay, Fe/Al oxides. **Directly** proportional to **soil pH** and sand content. | **Directly** proportional to OC, clay, silt, Fe/Al oxides. **Inversely** proportional to **soil pH** and sand content. | Organic Carbon, Clay, Silt, Fe/Al oxides, **pH**, Sand |

The data in Table 1 shows that for several common pesticides, a higher soil pH is correlated with a faster degradation rate and a shorter half-life [2]. This established principle can be cautiously applied to form a baseline hypothesis for **fenazaquin**.

## Microbial Degradation Pathway of Fenazaquin

Understanding how **fenazaquin** is broken down biologically provides context for how soil conditions, including pH, might influence these processes. Research on the soil fungus *Aspergillus niger* has elucidated a key oxidative pathway.

The following diagram illustrates the primary metabolic pathway of **fenazaquin** in *Aspergillus niger*, which is catalyzed by specific cytochrome P450 (CYP) enzymes [3].



[Click to download full resolution via product page](#)

### Key Experimental Findings from the Pathway Study:

- **Organism:** *Aspergillus niger* (a common soil fungus) [3].
- **Metabolites Identified:** The primary products are **4-Hydroxyquinazoline** and **4-t-butylphenethyl alcohol**, indicating cleavage of the ether bridge in **fenazaquin** [3].
- **Key Enzyme:** The transformation is catalyzed by specific **Cytochrome P450 (CYP)** enzymes. This was confirmed by a strong inhibition of metabolism when the CYP inhibitor piperonyl butoxide was used, which increased **fenazaquin's** half-life from 0.6 days to 58.7 days in the culture [3].
- **Chemical Mimic:** The same major metabolites were produced rapidly using the chemical oxidant *m*-chloroperoxybenzoic acid (MCPBA), supporting the oxidative mechanism [3].

## Technical Support & Troubleshooting

**FAQ 1: How does soil pH potentially influence the degradation of fenazaquin?** Based on general pesticide chemistry and the microbial pathway, pH can influence **fenazaquin** degradation in two ways:

- **Direct Chemical Hydrolysis:** The quinazoline structure in **fenazaquin** may be susceptible to hydrolysis, a reaction whose rate is often pH-dependent. The specific nature of this relationship for **fenazaquin** requires experimental determination.
- **Microbial Activity:** Since a major degradation pathway is mediated by fungal cytochrome P450 enzymes [3], factors that affect microbial health and enzyme function will impact degradation rates. Soil pH is a master variable that shapes the microbial community structure and activity. An pH level that is optimal for *Aspergillus niger* and other fungi with similar CYP450 systems would likely accelerate **fenazaquin** breakdown.

**FAQ 2: My experiments show unexpected persistence of fenazaquin in soil. What are the main factors to investigate?**

- **Soil pH:** Test your soil's pH. If the pH is acidic, it may be slowing down the microbial degradation pathway. Refer to the correlation in Table 1 for a potential trend [2].
- **Organic Carbon and Clay Content:** Soils with high organic matter and clay content can strongly bind pesticides, making them less available for microbial degradation and thus increasing their persistence [2].
- **Microbial Population:** Consider characterizing the microbial biomass and specific degrader populations in your soil. The failure of the CYP450 inhibitor ketoconazole to slow **fenazaquin** metabolism in *A. niger* [3] suggests that specific, resilient CYP isoforms are involved, which may vary between soils.

### Experimental Protocol: Investigating pH Influence in the Lab

- **Soil Preparation:** Obtain a homogeneous soil (e.g., sandy loam). Air-dry and sieve it (<2 mm).
- **pH Modification:** Divide the soil into batches and amend them to create a pH gradient (e.g., pH 5.5, 6.5, 7.5) using calcium carbonate (to raise pH) or aluminum sulfate (to lower pH). Incubate the soils at constant moisture for several weeks to stabilize.
- **Fortification:** Apply a known concentration of **fenazaquin** to each soil batch. Include sterile control samples to distinguish microbial from chemical degradation.
- **Incubation & Sampling:** Incubate all samples under controlled temperature and moisture. Collect soil sub-samples at regular intervals (e.g., 0, 7, 14, 30, 60 days).
- **Analysis:**
  - **Residue Analysis:** Quantify **fenazaquin** and its major metabolites (4-Hydroxyquinazoline and TBPE) using GC-MS or HPLC-MS/MS [3] [4].

- **Soil Characterization:** Measure the pH, organic carbon, and texture of each batch at the experiment's start and end [2].
- **Kinetics:** Calculate the degradation rate constant (k) and half-life (DT50) for each pH level to quantify the relationship.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Studies of Degradation in Fenazaquin under Field and... Soil [[link.springer.com](https://link.springer.com)]
2. Degradation of four pesticides in five urban landscape soils [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Oxidative metabolism of quinazoline insecticide fenazaquin by... [[appliedbiolchem.springeropen.com](https://appliedbiolchem.springeropen.com/)]
4. Modification of the existing maximum residue levels for ... [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]

To cite this document: Smolecule. [Fenazaquin Degradation & Soil Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527855#fenazaquin-degradation-soil-ph-influence>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)